

The Synthetic Chemist's Guide to Substituted Anthranilates: A Comprehensive Review

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Compound of Interest

Compound Name: *Methyl 2-amino-5-isopropylbenzoate*

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Substituted anthranilates are a critical class of compounds, forming the backbone of numerous pharmaceuticals, agrochemicals, fragrances, and materials. Their synthesis has been a subject of extensive research, leading to a diverse array of methodologies. This technical guide provides an in-depth review of the core synthetic strategies for preparing substituted anthranilates, with a focus on detailed experimental protocols, quantitative data for comparative analysis, and visual representations of key chemical transformations.

Core Synthetic Strategies

The synthesis of substituted anthranilates can be broadly categorized into several key approaches, each with its own advantages and substrate scope. These include classical methods like the Hofmann rearrangement and esterification, as well as modern catalytic techniques such as Buchwald-Hartwig amination and reductive amination for N-functionalization.

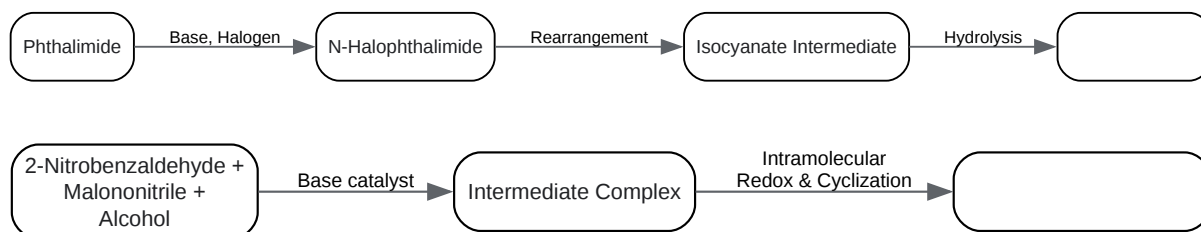
Hofmann Rearrangement of Phthalimide Derivatives

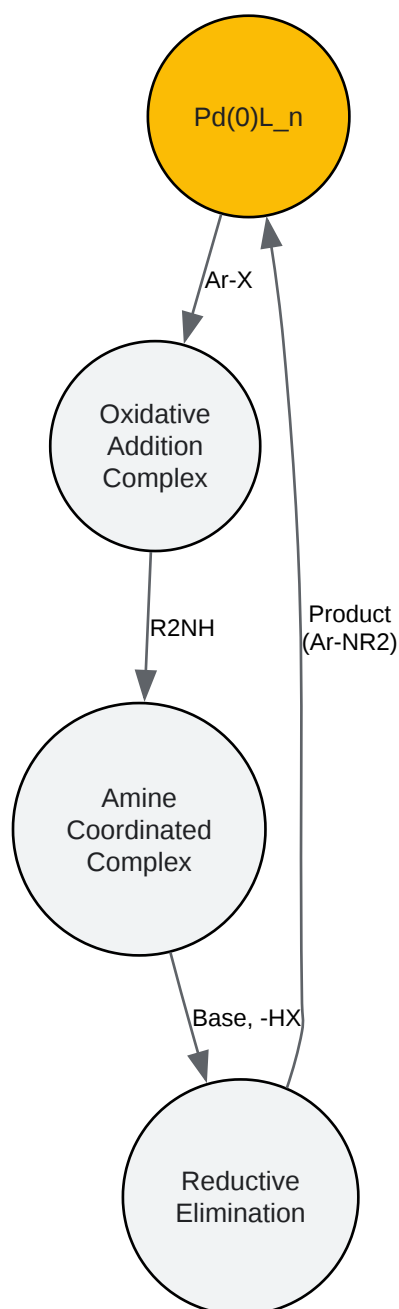
The Hofmann rearrangement is a classic and reliable method for the synthesis of anthranilic acid from phthalimide, which can then be esterified to the corresponding anthranilate. The reaction proceeds through the formation of an N-haloamide intermediate, which rearranges to an isocyanate, followed by hydrolysis.

Experimental Protocol: Synthesis of Anthranilic Acid from Phthalimide

A solution of 40 g of finely powdered phthalimide and 80 g of NaOH in 280 mL of water is prepared, with cooling. While agitating the solution, 400 g of a 5% sodium hypochlorite solution is added. The reaction mixture is then warmed to 80°C for a few minutes to complete the reaction. After cooling, the solution is neutralized with HCl. An excess of strong acetic acid is added to precipitate the anthranilic acid, which is then filtered and washed with water. The total yield is approximately 85%.^[1]

Logical Relationship: Hofmann Rearrangement





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References

- 1. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
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